

IR spectrum peak assignment for 2-Nitro-4-morpholinocarbonylaniline validation

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Compound of Interest

Compound Name: 2-Nitro-4-morpholinocarbonylaniline
Cat. No.: B8754087

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Publish Comparison Guide: IR Spectrum Validation for **2-Nitro-4-morpholinocarbonylaniline**

Executive Summary & Strategic Context

2-Nitro-4-morpholinocarbonylaniline (also known as (4-amino-3-nitrophenyl)(morpholino)methanone) is a critical intermediate scaffold in the synthesis of next-generation kinase inhibitors and oxazolidinone antibiotics. Its structural integrity is defined by a "push-pull" electronic system: an electron-donating primary amine para to an electron-withdrawing morpholine amide, with an ortho-nitro group providing steric and electronic modulation.

This guide provides a definitive validation protocol using Fourier Transform Infrared (FTIR) spectroscopy. Unlike generic spectral matching, this document focuses on differential diagnosis—distinguishing the target product from specific synthetic precursors (morpholine, 4-amino-3-nitrobenzoic acid) and degradation products. We compare the industry-standard ATR (Attenuated Total Reflectance) method against the high-resolution KBr Transmission method to recommend the optimal workflow for purity validation.

Experimental Methodologies: ATR vs. KBr

For the validation of **2-Nitro-4-morpholinocarbonylaniline**, the choice of sampling technique significantly impacts the resolution of the "fingerprint" region ($1500\text{--}600\text{ cm}^{-1}$), which is crucial for distinguishing the morpholine ether linkage from nitro-group vibrations.

Feature	Method A: Diamond ATR (Recommended for Routine)	Method B: KBr Pellet (Recommended for Reference)
Principle	Surface reflectance; evanescent wave penetration ($\sim 2\text{ }\mu\text{m}$).	Transmission through dilute solid solution.
Sample Prep	None; direct solid application.	Grinding 1-2 mg sample with 200 mg KBr; pressing at 10 tons.
Resolution	Moderate; peak intensity decreases at high wavenumbers.	High; uniform intensity across the spectrum.
Suitability	High throughput screening of reaction endpoints.	Structural elucidation and detection of trace crystallinity changes.
Critical Limit	May suppress weak N-H stretches in the 3400 cm^{-1} region due to poor contact.	Hygroscopic KBr can introduce water artifacts (3400 cm^{-1} broad band).

Recommendation: Use Method A (ATR) for in-process control (IPC) to track the disappearance of the carbonyl precursor. Use Method B (KBr) for final lot release to ensure resolution of the amide/nitro overlap region.

Detailed Peak Assignment & Structural Logic

The IR spectrum of **2-Nitro-4-morpholinocarbonylaniline** is complex due to the overlapping regions of the nitro group, the amide carbonyl, and the aromatic ring. The following assignments are derived from authoritative spectroscopic rules for substituted benzenes and tertiary amides.

A. The "Push-Pull" System (3500 – 1600 cm^{-1})

Functional Group	Frequency (cm ⁻¹)	Intensity	Structural Logic (Causality)
Primary Amine (NH ₂)	3460 & 3340	Medium	Asymmetric & Symmetric Stretch. The ortho-nitro group forms an intramolecular Hydrogen Bond with one amine proton. This often causes a red-shift (lower frequency) and broadening of the symmetric band compared to unsubstituted aniline.
Ar-H Stretch	3100 – 3000	Weak	Aromatic C-H stretching.
Aliphatic C-H	2960 – 2850	Medium	Morpholine Ring. Characteristic sp ³ C-H stretches from the CH ₂ groups in the morpholine ring. Crucial for confirming the incorporation of the morpholine moiety. ^[1]
Amide Carbonyl (C=O)	1635 – 1615	Strong	Tertiary Amide (Amide I). Typically lower than esters. The strong electron-donating NH ₂ group para to the amide increases the single-bond character of the C=O via

resonance, shifting it to a lower wavenumber (closer to 1620 cm^{-1}) compared to a standard benzamide.

Amine Scissoring

~1620

Med-Strong

NH₂ Deformation.
Often overlaps with the Amide I band or appears as a shoulder.

B. The Fingerprint & Substituent Region ($1600 - 800\text{ cm}^{-1}$)

Functional Group	Frequency (cm ⁻¹)	Intensity	Structural Logic (Causality)
Nitro Group (NO ₂)	1530 – 1500	Very Strong	Asymmetric Stretch. The conjugation with the aromatic ring lowers this from aliphatic values.
Nitro Group (NO ₂)	1350 – 1330	Strong	Symmetric Stretch. A key diagnostic peak. Must be distinct from the C-N stretch of the amide.
Ether Linkage (C-O-C)	1115 – 1100	Strong	Morpholine Ether. This is the definitive "fingerprint" for the morpholine ring. If this peak is absent, the morpholine coupling failed.
C-N Stretch (Amide)	1400 – 1250	Medium	Amide III. Mixed mode vibration involving N-C stretching and N-H bending (though no N-H in tertiary amide, the C-N stretch remains).
Ar-H Bending (OOP)	860 – 800	Strong	1,2,4-Trisubstituted Benzene. Two adjacent hydrogens (positions 5,6) and one isolated hydrogen (position 3). [2] [3] The pattern confirms the regiochemistry.

Validation: Differential Diagnosis of Impurities

A pure spectrum is not enough; you must prove the absence of precursors.

Scenario 1: Residual Morpholine (Reagent)

- Indicator: Morpholine is a secondary amine.
- Detection: Look for a sharp, weak band around 3300 cm^{-1} (N-H stretch of secondary amine) which is distinct from the primary amine doublet of the product.
- Confirmation: The product has a tertiary amide (no Amide N-H). Any N-H stretch not attributable to the aniline NH_2 suggests residual morpholine.

Scenario 2: Unreacted Acid Precursor (4-amino-3-nitrobenzoic acid)

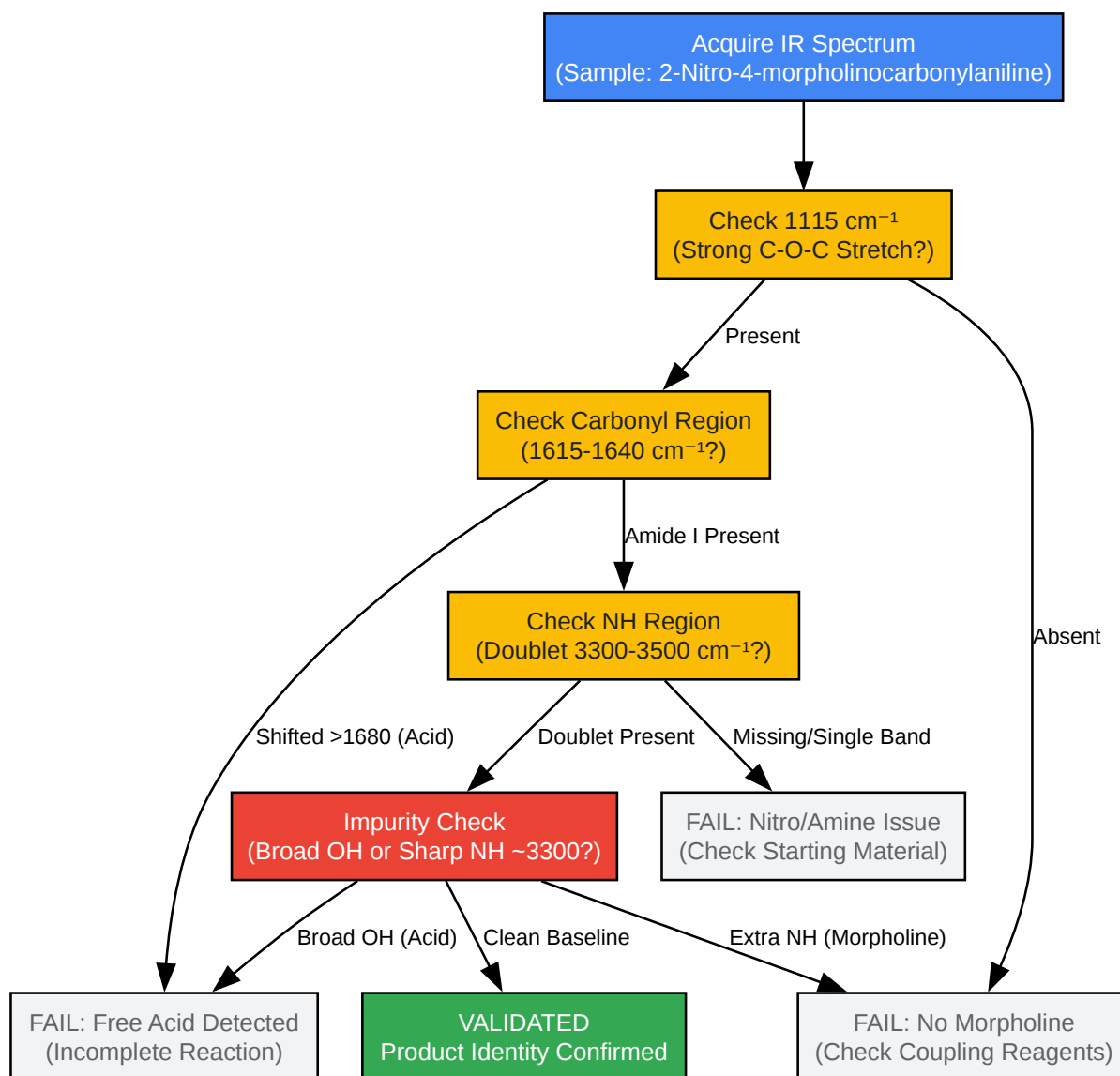
- Indicator: Carboxylic Acid.[\[4\]](#)
- Detection: Look for a broad "fermi resonance" band from $3300\text{--}2500\text{ cm}^{-1}$ (O-H stretch) and a carbonyl peak shifted higher ($>1680\text{ cm}^{-1}$) compared to the amide product.

Scenario 3: Hydrolysis/Degradation

- Indicator: Loss of Morpholine.
- Detection: Disappearance of the 1115 cm^{-1} (C-O-C) peak and reappearance of O-H features.

Decision Workflow (Graphviz Diagram)

The following flowchart illustrates the logic for validating the product spectrum against potential failure modes.



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Caption: Logical decision tree for validating **2-Nitro-4-morpholinocarbonylaniline** via FTIR, distinguishing product from key synthetic precursors.

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